

Personal protective equipment for handling 3-Bromocyclooctene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromocyclooctene

Cat. No.: B2537071

[Get Quote](#)

Essential Safety and Handling Guide for 3-Bromocyclooctene

This guide provides immediate, essential safety and logistical information for the handling of **3-Bromocyclooctene** (CAS No: 7422-06-2) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromocyclooctene is a flammable liquid and vapor that can cause skin and eye irritation, and may lead to respiratory irritation.^[1] Proper personal protective equipment is mandatory to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	To protect against splashes and vapors that can cause serious eye irritation. ^{[2][3]}
Skin Protection	Flame-retardant antistatic protective clothing worn over full-length clothes. Chemically resistant gloves (e.g., nitrile rubber).	To prevent skin contact, which can cause irritation. ^{[2][3]} A lab coat provides a barrier against spills.
Respiratory Protection	Use in a well-ventilated area, preferably a fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is recommended.	To prevent the inhalation of vapors, which may irritate the respiratory system. ^{[1][2]}

Quantitative Data for 3-Bromocyclooctene

The following table summarizes the key physical and chemical properties of **3-Bromocyclooctene**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₃ Br	PubChem ^[4]
Molecular Weight	189.09 g/mol	PubChem ^[4]
CAS Number	7422-06-2	PubChem ^[4]
Appearance	Colorless liquid	LookChem ^[5]
Odor	Pungent	LookChem ^[5]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for laboratory safety. The following workflow outlines the necessary steps from preparation to disposal.

Handling and Experimental Workflow

```
// Node Definitions prep [label="Preparation\n- Verify fume hood function\n- Assemble all\nnecessary equipment\n- Don PPE", fillcolor="#F1F3F4", fontcolor="#202124"]; handling\n[label="Handling & Use\n- Work within a fume hood\n- Ground/bond all equipment\n- Use non-\nsparking tools\n- Keep container tightly closed when not in use", fillcolor="#F1F3F4",\nfontcolor="#202124"]; spill [label="Spill Response\n- Evacuate and ventilate area\n- Remove\nignition sources\n- Absorb with inert material\n- Collect in a sealed container for disposal",\nfillcolor="#FBBC05", fontcolor="#202124"]; storage [label="Storage\n- Cool, dry, well-ventilated\narea\n- Away from heat, sparks, and open flames\n- Tightly closed container",\nfillcolor="#F1F3F4", fontcolor="#202124"]; disposal [label="Disposal\n- Collect in a labeled,\nsealed container\n- Treat as hazardous waste\n- Dispose via approved facility",\nfillcolor="#EA4335", fontcolor="#FFFFFF"]; end [label="End of Process", shape=ellipse,\nfillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
// Edge Definitions prep -> handling [color="#4285F4"]; handling -> storage [label="Post-\nExperiment", color="#4285F4"]; handling -> spill [label="In case of spill", style=dashed,\ncolor="#EA4335"]; spill -> disposal [color="#EA4335"]; storage -> disposal [label="When no\nlonger needed", color="#4285F4"]; disposal -> end [color="#34A853"]; } Workflow for Handling
```

3-Bromocyclooctene

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary materials and equipment before starting the experiment.
 - Put on the required personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.[\[2\]](#)[\[3\]](#)
- Handling and Use:

- All work with **3-Bromocyclooctene** must be conducted in a well-ventilated fume hood.^[1]
- Ground and bond all containers and receiving equipment to prevent static discharge.
- Use only non-sparking tools.
- Keep the container tightly closed when not in use to minimize vapor release.
- Avoid contact with skin, eyes, and clothing.^[2]
- Do not eat, drink, or smoke in the handling area.
- Storage:
 - Store **3-Bromocyclooctene** in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed and away from heat, sparks, open flames, and strong oxidizing agents.^[2]
- Spill Response:
 - In the event of a spill, evacuate the area immediately.
 - Remove all sources of ignition.^[2]
 - Ensure adequate ventilation.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste disposal.^[2]
 - Do not allow the spill to enter drains or waterways.^[6]
- Disposal Plan:
 - All waste containing **3-Bromocyclooctene**, including contaminated materials like gloves and absorbent pads, must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed, and chemically compatible container.
- Dispose of the hazardous waste through an approved and licensed waste disposal facility, following all local, regional, and national regulations.[7] Do not dispose of it down the drain or in regular trash.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. fishersci.com [fishersci.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. 3-Bromocyclooctene | C₈H₁₃Br | CID 549150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cas 7422-06-2, Cyclooctene, 3-bromo- | lookchem [lookchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromocyclooctene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2537071#personal-protective-equipment-for-handling-3-bromocyclooctene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com